

Spectroscopic Characterization of Tributyl(1-propynyl)tin: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tributyl(1-propynyl)tin

CAS No.: 64099-82-7

Cat. No.: B1302387

[Get Quote](#)

This technical guide provides a comprehensive overview of the spectroscopic characterization of **Tributyl(1-propynyl)tin**. It is intended for researchers, scientists, and professionals in the field of drug development and organometallic chemistry. This document outlines the expected spectroscopic data based on known chemical principles and data from analogous compounds, details the experimental protocols for obtaining such data, and presents logical workflows for the characterization process.

Introduction

Tributyl(1-propynyl)tin, with the chemical formula $[\text{CH}_3(\text{CH}_2)_3]_3\text{SnC}\equiv\text{CCH}_3$, is an organotin compound that serves as a valuable reagent in various organic syntheses.^[1] Its utility in Stille coupling reactions and the synthesis of complex organic molecules necessitates a thorough understanding of its structural and electronic properties.^[1] Spectroscopic techniques are paramount for the unambiguous identification and purity assessment of this compound. This guide will cover the key spectroscopic methods for its characterization: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Predicted Spectroscopic Data

Due to the limited availability of directly published experimental spectra for **Tributyl(1-propynyl)tin**, the following tables summarize the predicted spectroscopic data based on the analysis of its chemical structure and comparison with similar organotin compounds.

Table 1: Predicted ^1H , ^{13}C , and ^{119}Sn NMR Spectroscopic Data

Nucleus	Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
^1H NMR	-CH ₃ (propyne)	1.8 - 2.2	Singlet	-
	-Sn-CH ₂ -(CH ₂) ₂ -CH ₃	0.8 - 1.0	Triplet	
	-Sn-CH ₂ -CH ₂ -CH ₂ -CH ₃	1.4 - 1.6	Multiplet	
	-Sn-(CH ₂) ₂ -CH ₂ -CH ₃	1.2 - 1.4	Multiplet	
	-Sn-(CH ₂) ₃ -CH ₃	0.8 - 1.0	Triplet	
^{13}C NMR	-CH ₃ (propyne)	4 - 6	-	-
	-Sn-C $\equiv$ C-CH ₃	100 - 110	-	
	-Sn-C $\equiv$ C-CH ₃	80 - 90	-	
	-Sn-CH ₂ -(CH ₂) ₂ -CH ₃	9 - 11	-	
	-Sn-CH ₂ -CH ₂ -CH ₂ -CH ₃	29 - 31	-	
	-Sn-(CH ₂) ₂ -CH ₂ -CH ₃	27 - 29	-	
	-Sn-(CH ₂) ₃ -CH ₃	13 - 15	-	
^{119}Sn NMR	(CH ₃ (CH ₂) ₃) ₃ Sn-	-60 to -40	-	-

Note: Chemical shifts are referenced to TMS (^1H , ^{13}C) or SnMe_4 (^{119}Sn).^[2] Values are estimates based on typical ranges for organotin compounds.^[3]

Table 2: Predicted Infrared (IR) Spectroscopy Data

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
C≡C stretch (alkyne)	2150 - 2200	Medium to Weak
C-H stretch (sp ³ , butyl)	2850 - 2960	Strong
C-H bend (butyl)	1375 - 1465	Medium
Sn-C stretch	500 - 600	Medium

Table 3: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Predicted Fragment	Notes
329	[M] ⁺	Molecular ion peak (corresponding to the most abundant tin isotope)
273	[M - C ₄ H ₉] ⁺	Loss of one butyl group
217	[M - 2(C ₄ H ₉)] ⁺	Loss of two butyl groups
161	[M - 3(C ₄ H ₉)] ⁺	Loss of three butyl groups
57	[C ₄ H ₉] ⁺	Butyl cation

Note: The mass spectrum of organotin compounds will show a characteristic isotopic pattern due to the multiple stable isotopes of tin.

Experimental Protocols

The following sections provide detailed methodologies for the spectroscopic characterization of **Tributyl(1-propynyl)tin**. As an air-sensitive compound, all manipulations should be carried out

under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.

[\[4\]](#)[\[5\]](#)[\[6\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H , ^{13}C , and ^{119}Sn NMR spectra to elucidate the molecular structure.

Materials:

- **Tributyl(1-propynyl)tin** sample
- Deuterated solvent (e.g., CDCl_3 , C_6D_6), dried over molecular sieves
- NMR tube with a J. Young valve or a sealed capillary
- Internal standard (e.g., Tetramethylsilane - TMS for ^1H and ^{13}C ; Tetramethyltin - SnMe_4 for ^{119}Sn)[\[2\]](#)
- NMR Spectrometer

Procedure:

- Sample Preparation (in a glovebox or under inert atmosphere):
 1. Accurately weigh approximately 10-20 mg of **Tributyl(1-propynyl)tin** into a clean, dry vial.
 2. Add approximately 0.6-0.7 mL of the chosen deuterated solvent.
 3. If an internal standard is not part of the solvent, add a small amount.
 4. Gently agitate the vial to ensure complete dissolution.
 5. Using a clean pipette, transfer the solution into an NMR tube equipped with a J. Young valve.
 6. Seal the NMR tube securely.
- Instrument Setup and Data Acquisition:

1. Insert the NMR tube into the spectrometer.
 2. Lock the spectrometer on the deuterium signal of the solvent.
 3. Shim the magnetic field to achieve optimal homogeneity.
 4. Tune and match the probe for the desired nucleus (^1H , ^{13}C , or ^{119}Sn).
 5. For ^1H NMR: Acquire the spectrum using a standard pulse-acquire sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
 6. For ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). A larger number of scans will be required compared to ^1H NMR.
 7. For ^{119}Sn NMR: Acquire the spectrum using a proton-decoupled pulse sequence. Due to the lower natural abundance and sensitivity of ^{119}Sn , a significantly larger number of scans and a longer relaxation delay may be necessary.[\[2\]](#)[\[3\]](#)
- Data Processing:
 1. Apply Fourier transformation to the acquired free induction decay (FID).
 2. Phase the resulting spectrum.
 3. Calibrate the chemical shift scale using the internal standard.
 4. Integrate the signals in the ^1H NMR spectrum.
 5. Analyze the chemical shifts, multiplicities, and coupling constants to confirm the structure.

Infrared (IR) Spectroscopy

Objective: To identify the characteristic functional groups, particularly the alkyne $\text{C}\equiv\text{C}$ triple bond.

Materials:

- Tributyl(1-propynyl)tin sample

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory or salt plates (e.g., KBr, NaCl)[7][8][9]
- Volatile solvent for cleaning (e.g., dry hexane or isopropanol)

Procedure (using ATR):

- Instrument Setup:
 1. Ensure the FTIR spectrometer and ATR accessory are clean and dry.
 2. Collect a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.
- Sample Analysis:
 1. Under an inert atmosphere, place a small drop of the liquid **Tributyl(1-propynyl)tin** directly onto the ATR crystal.
 2. Acquire the IR spectrum. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis:
 1. The software will automatically perform the background subtraction.
 2. Identify the characteristic absorption bands and compare them to the predicted values (Table 2).
 3. Pay close attention to the region around $2150\text{--}2200\text{ cm}^{-1}$ for the $\text{C}\equiv\text{C}$ stretching vibration.
- Cleaning:
 1. Thoroughly clean the ATR crystal with a suitable solvent and a soft tissue.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound.

Materials:

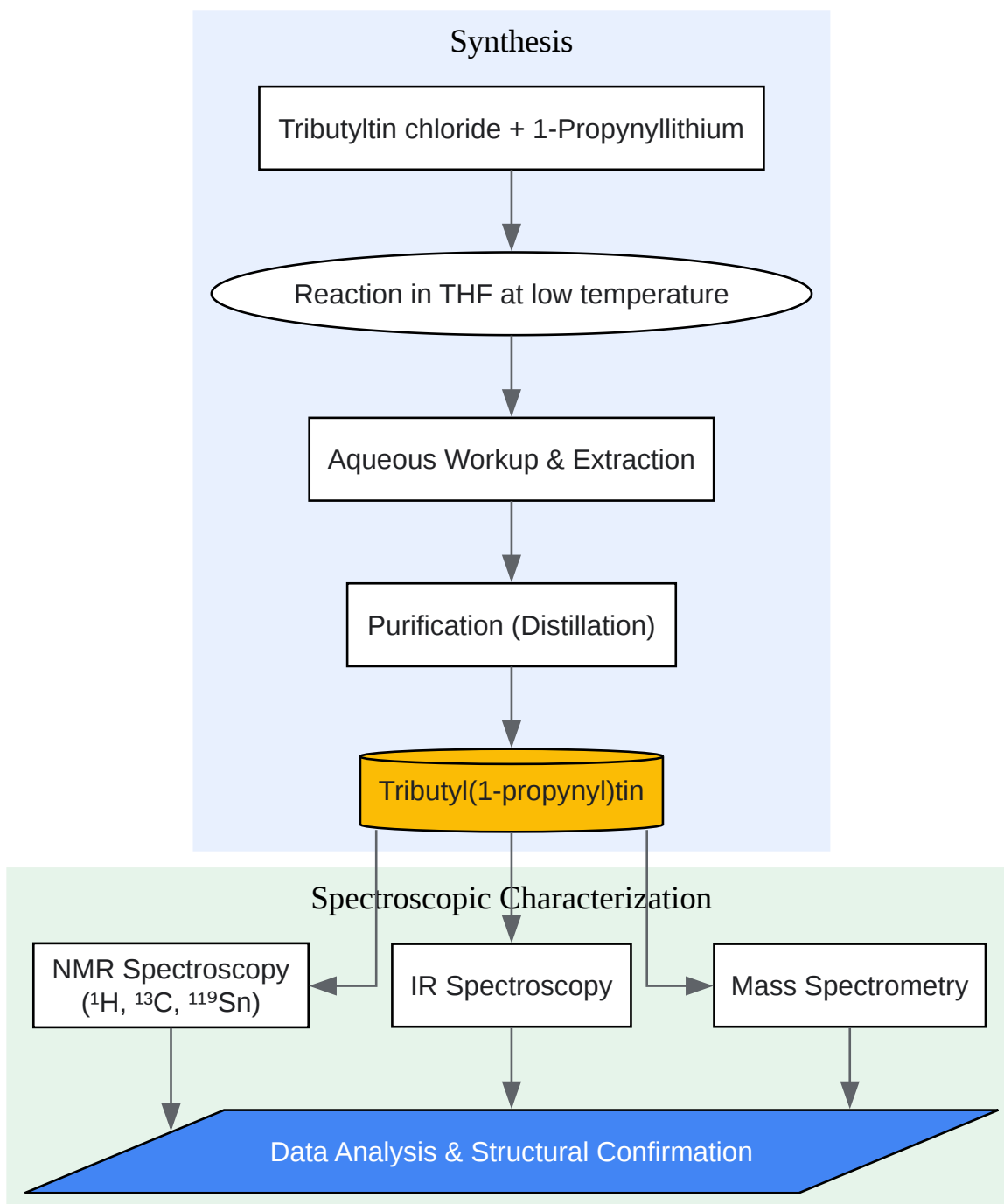
- **Tributyl(1-propynyl)tin** sample
- Mass spectrometer (e.g., with Electron Ionization - EI or Electrospray Ionization - ESI source)[10][11]
- High-purity solvent (e.g., acetonitrile, hexane)[11][12]
- Syringe and filter for sample introduction

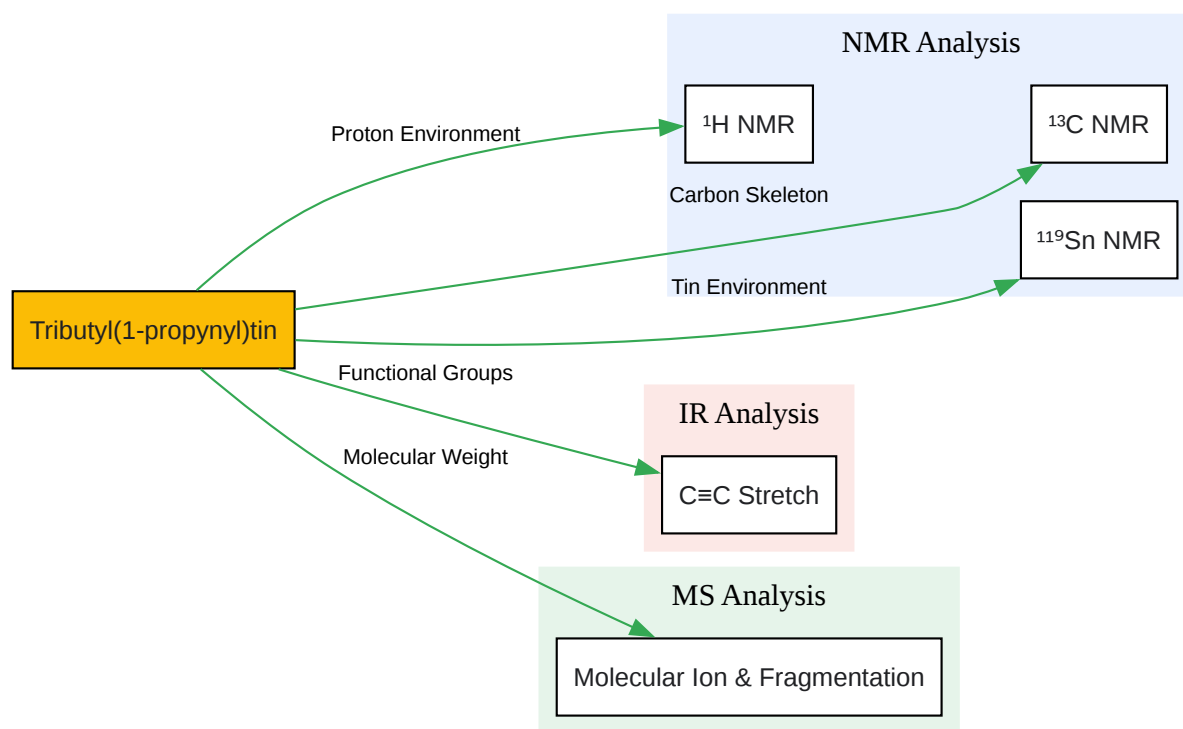
Procedure (using Direct Infusion ESI-MS):

- Sample Preparation:
 1. Prepare a dilute solution of **Tributyl(1-propynyl)tin** in a suitable solvent (e.g., 0.1 mg/mL in acetonitrile).[11]
- Instrument Setup:
 1. Calibrate the mass spectrometer according to the manufacturer's instructions.
 2. Set the ionization source parameters (e.g., needle voltage, ion source temperature) for optimal signal.[11]
- Data Acquisition:
 1. Infuse the sample solution into the mass spectrometer at a constant flow rate.
 2. Acquire the mass spectrum over an appropriate m/z range.
- Data Analysis:
 1. Identify the molecular ion peak $[M]^+$.
 2. Analyze the fragmentation pattern and compare it to the predicted fragments (Table 3).
 3. Examine the isotopic distribution pattern to confirm the presence of tin.

Visualizations

The following diagrams illustrate the logical workflows for the synthesis and spectroscopic characterization of **Tributyl(1-propynyl)tin**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scientificlabs.com [scientificlabs.com]
- 2. NMR Periodic Table: Tin NMR [imserc.northwestern.edu]
- 3. (Sn) Tin NMR [chem.ch.huji.ac.il]
- 4. pubs.acs.org [pubs.acs.org]

- [5. 334. Low-Field Flow 31P NMR Spectroscopy for Organometallic Chemistry: On-Line Analysis of Highly Air-Sensitive Rhodium Diphosphine Complexes - Magritek \[magritek.com\]](#)
- [6. azooptics.com \[azooptics.com\]](#)
- [7. drawellanalytical.com \[drawellanalytical.com\]](#)
- [8. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab \[pccl.chem.ufl.edu\]](#)
- [9. jascoinc.com \[jascoinc.com\]](#)
- [10. epa.gov \[epa.gov\]](#)
- [11. holcapek.upce.cz \[holcapek.upce.cz\]](#)
- [12. sciex.jp \[sciex.jp\]](#)
- [To cite this document: BenchChem. \[Spectroscopic Characterization of Tributyl\(1-propynyl\)tin: An In-depth Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1302387/docs#spectroscopic-characterization-of-tributyl-1-propynyl-tin-an-in-depth-technical-guide\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check